

In-Depth Technical Guide: Brachynoside Heptaacetate (C₄₅H₅₄O₂₂)

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Compound of Interest

Compound Name: *Brachynoside heptaacetate*

Cat. No.: *B1180753*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information available in publicly accessible scientific literature regarding **Brachynoside heptaacetate** is exceptionally limited. This guide is compiled based on the classification of the molecule as a phenylpropanoid glycoside and draws upon general methodologies and known biological activities of this class of compounds. No specific experimental data, detailed protocols, or established signaling pathways for **Brachynoside heptaacetate** have been found in the available scientific databases and publications. The content provided herein is therefore predictive and illustrative of the approaches that would typically be applied to a novel phenylpropanoid glycoside.

Core Compound Summary

Brachynoside heptaacetate is a complex natural product with the molecular formula C₄₅H₅₄O₂₂. Based on its name and molecular structure, it is classified as a phenylpropanoid glycoside. Phenylpropanoid glycosides are a large and diverse group of secondary metabolites found in plants, known for a wide range of biological activities. The "heptaacetate" suffix indicates the presence of seven acetyl functional groups, which are likely the result of acetylation of a parent natural product, "Brachynoside," a common practice in natural product chemistry to enhance stability or facilitate isolation and characterization.

Table 1: Physicochemical Properties of **Brachynoside Heptaacetate**

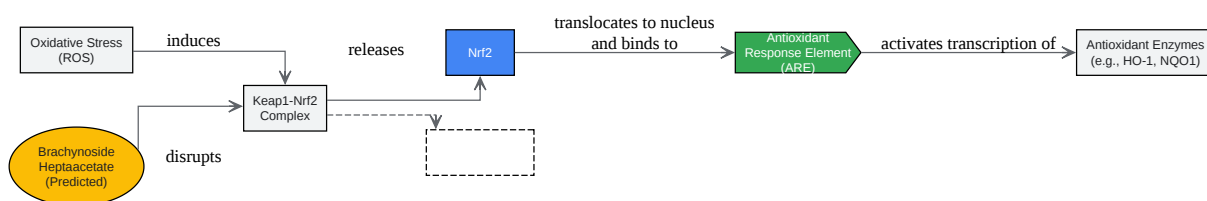
Property	Value	Source
Molecular Formula	C45H54O22	-
Molecular Weight	946.9 g/mol	Calculated
Appearance	White to off-white powder (Predicted)	-
Solubility	Soluble in methanol, ethanol, DMSO; poorly soluble in water (Predicted)	-

Potential Biological Activities and Signaling Pathways

While no specific biological activities have been documented for **Brachynoside heptaacetate**, phenylpropanoid glycosides as a class are well-recognized for their antioxidant, anti-inflammatory, neuroprotective, and antimicrobial properties. The antioxidant activity is often attributed to the phenolic moieties within their structure, which can act as radical scavengers.

Predicted Antioxidant Signaling Pathway

A common mechanism by which phenolic compounds exert their antioxidant effects is through the modulation of the Nrf2-Keap1 signaling pathway. This pathway is a master regulator of the cellular antioxidant response.



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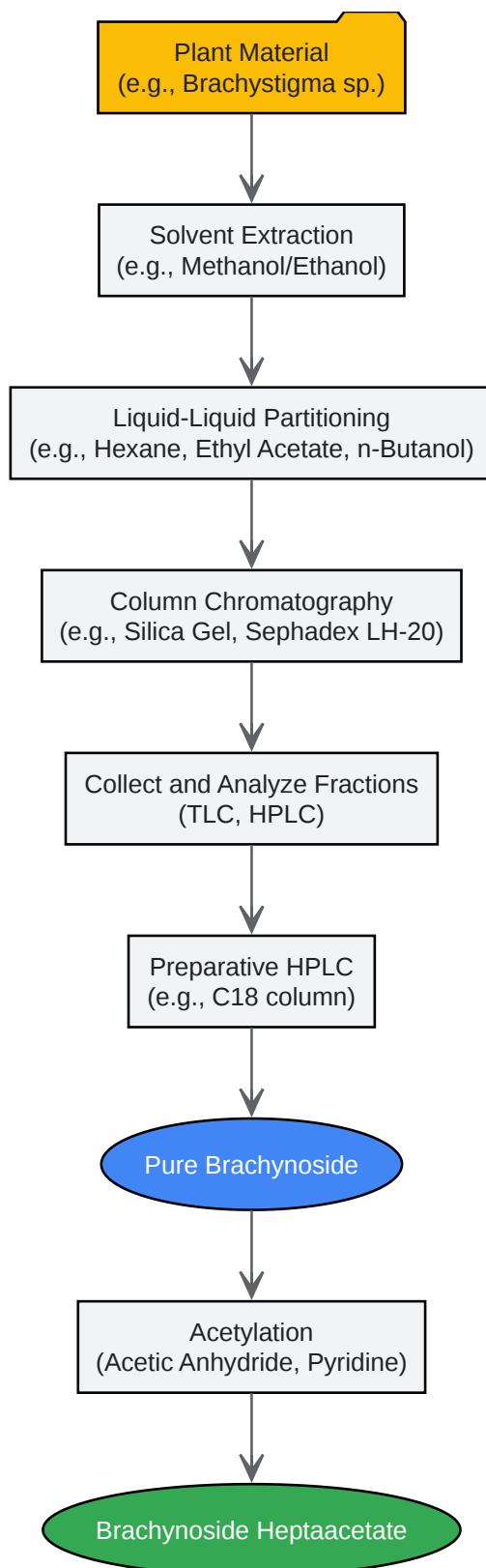
Caption: Predicted Nrf2-mediated antioxidant signaling pathway for **Brachynoside heptaacetate**.

Experimental Protocols

The following are generalized experimental protocols that would be appropriate for the isolation, characterization, and preliminary biological evaluation of a novel phenylpropanoid glycoside like Brachynoside. These are not protocols that have been specifically published for **Brachynoside heptaacetate**.

Hypothetical Isolation and Purification Workflow

The isolation of a phenylpropanoid glycoside from a plant source, such as a species from the Brachystigma genus, would typically follow a multi-step chromatographic process.



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